

potassium perruthenate CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Potassium perruthenate*

Cat. No.: *B13913808*

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A Comprehensive Technical Guide to Potassium Perruthenate

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **potassium perruthenate** (KRuO_4), focusing on its chemical identifiers, properties, and applications in organic synthesis. It is intended to be a valuable resource for professionals in research and development.

Core Chemical Identity

Potassium perruthenate is an inorganic compound notable for containing ruthenium in the +7 oxidation state. It serves as a potent yet selective oxidizing agent in various chemical transformations.

Chemical Identifiers and Properties

The fundamental chemical identifiers and properties for **potassium perruthenate** are summarized in the table below for easy reference and comparison.

Identifier Type	Value
CAS Number	10378-50-4[1][2][3][4]
EC Number	233-835-6[1]
Molecular Formula	KRuO ₄ [1]
Molecular Weight	204.17 g/mol [2][4]
InChI	1S/K.4O.Ru/q+1;;;;;-1;[1]
InChIKey	RDFCRPAXZNYVJH-UHFFFAOYSA-N[1]
SMILES	[K+].[O-]--INVALID-LINK--(=O)=O[1]
Synonyms	Potassium ruthenium oxide, Potassium tetraoxoruthenium[1]
Appearance	Black crystals[5]
Solubility	Slightly soluble in water[1][5]

Applications in Organic Synthesis

The perruthenate anion (RuO₄⁻) is a milder oxidizing agent compared to ruthenium tetroxide (RuO₄)[1]. This property makes it a valuable reagent for the selective oxidation of primary and secondary alcohols to aldehydes and ketones, respectively[1]. While salts with larger organic cations like tetrapropylammonium perruthenate (TPAP) are more commonly used due to their solubility in organic solvents, the underlying reactive species is the perruthenate ion[6].

A key application is in the Ley-Griffith oxidation, which utilizes a catalytic amount of perruthenate and a stoichiometric co-oxidant, typically N-methylmorpholine N-oxide (NMO), to regenerate the active Ru(VII) species[7][8]. This catalytic approach enhances the efficiency and practicality of the oxidation process.

Experimental Protocol: Catalytic Oxidation of a Primary Alcohol

The following is a generalized methodology for the oxidation of a primary alcohol to an aldehyde using a perruthenate catalyst and a co-oxidant, based on the principles of the Ley-Griffith oxidation.

Materials:

- Primary alcohol (substrate)
- **Potassium perruthenate** (KRuO_4) or Tetrapropylammonium perruthenate (TPAP) (catalyst, ~1-5 mol%)
- N-methylmorpholine N-oxide (NMO) (co-oxidant, ~1.5 equivalents)
- Powdered molecular sieves (4Å)
- Anhydrous dichloromethane (DCM) or acetonitrile (solvent)

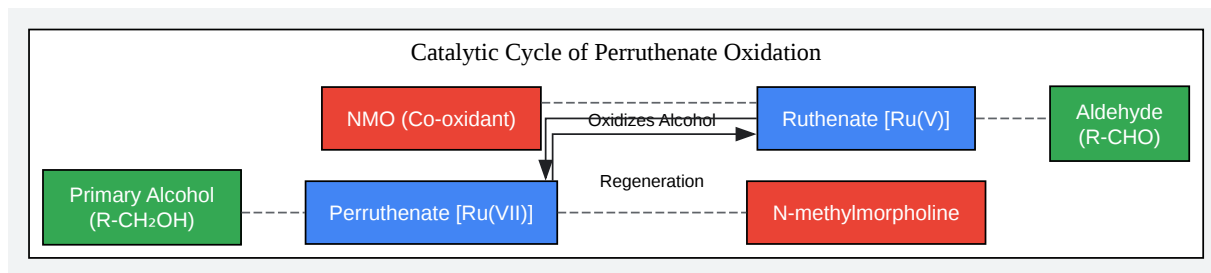
Procedure:

- To a stirred suspension of the primary alcohol, NMO, and powdered molecular sieves in the chosen anhydrous solvent, add a catalytic amount of the perruthenate salt.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is typically filtered through a pad of silica gel or celite to remove the catalyst and molecular sieves.
- The filtrate is then concentrated under reduced pressure.
- The crude product is purified by column chromatography to yield the pure aldehyde.

Note: The reaction is sensitive to water, which can lead to the over-oxidation of the aldehyde to a carboxylic acid. The inclusion of molecular sieves helps to mitigate this side reaction[8].

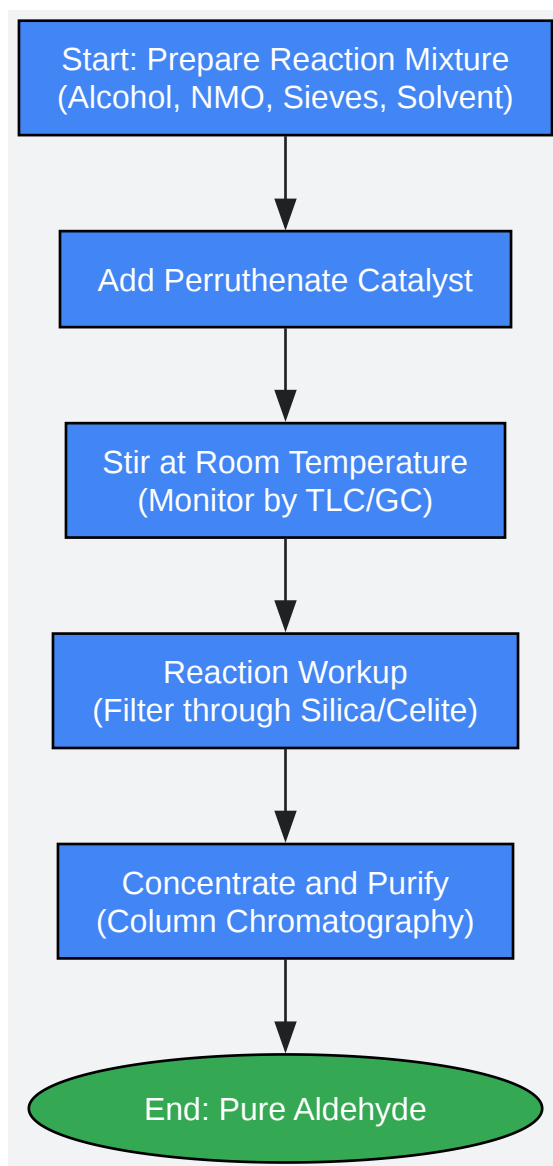
Visualizations

The following diagrams illustrate the catalytic cycle of perruthenate in the oxidation of alcohols.



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Caption: Catalytic cycle of perruthenate in the oxidation of a primary alcohol.



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Caption: General experimental workflow for the oxidation of a primary alcohol.

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References

- 1. Perruthenate - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Potassium perruthenate 10378-50-4 [sigmaaldrich.com]
- 4. chemscene.com [chemscene.com]
- 5. Tetrapropylammonium Perruthenate - TPAP [organic-chemistry.org]
- 6. uwindsor.ca [uwindsor.ca]
- 7. ATP3 and MTP3: Easily Prepared Stable Perruthenate Salts for Oxidation Applications in Synthesis [organic-chemistry.org]
- 8. TPAP/NMO (tetrapropylammonium perruthenate) - Wordpress [reagents.acsgcipr.org]
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